

chemical properties of 5-Carboxy-N-phenyl-2-1H-pyridone-d5

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Compound of Interest

Compound Name: 5-Carboxy-N-phenyl-2-1H-pyridone-d5

Cat. No.: B602713

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An In-depth Technical Guide on the Core Chemical Properties of **5-Carboxy-N-phenyl-2-1H-pyridone-d5**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Carboxy-N-phenyl-2-1H-pyridone-d5**, a deuterated stable isotope-labeled metabolite of Pirfenidone. Pirfenidone is an anti-inflammatory and anti-fibrotic agent used in the treatment of idiopathic pulmonary fibrosis (IPF) and diabetic kidney disease.[1][2] This document details the compound's characteristics, its role as a significant metabolite, and its applications in research, particularly as an internal standard for pharmacokinetic and metabolic studies. All quantitative data is presented in structured tables, and key processes are visualized using diagrams.

Chemical and Physical Properties

5-Carboxy-N-phenyl-2-1H-pyridone-d5 is the pentadeuterated analog of 5-carboxy-N-phenyl-2-1H-pyridone, the major and inactive metabolite of Pirfenidone.[3] The deuterium labeling on the phenyl group makes it an ideal internal standard for mass spectrometry-based quantitative analyses.[4]

Identifiers and General Data

Property	Value
Chemical Name	6-oxo-1-(2,3,4,5,6-pentadeuteriophenyl)pyridine-3-carboxylic acid[1]
Synonyms	5-CARBOXY-N-PHENYL-2-1H-PYRIDONE-D5; 1,6-Dihydro-6-oxo-1-(phenyl-d5)-3-pyridinecarboxylic Acid; 6-Oxo-1-(phenyl-d5)-1,6-dihydropyridine-3-carboxylic Acid[5]
CAS Number	1020719-24-7[1][5][6]
Unlabeled CAS Number	77837-08-2[1]
Product Type	Metabolite; Stable Isotope Labelled[1]
API Family	Pirfenidone[1]

Physicochemical Data

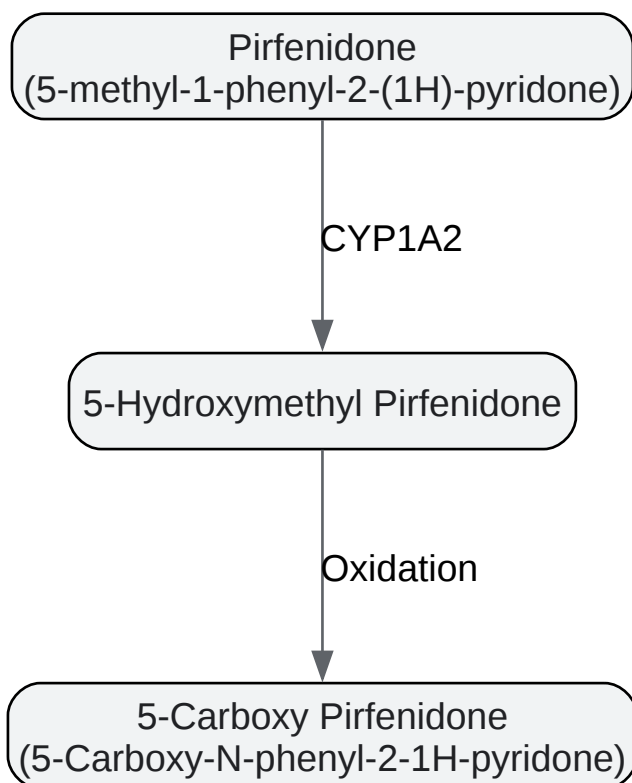
Property	Value
Molecular Formula	C ₁₂ H ₄ D ₅ NO ₃ [5][6]
Molecular Weight	220.24 g/mol [1][5][6]
Monoisotopic Mass	220.0896 Da[1]
Melting Point	268-270°C[5]
Appearance	Solid (form not specified)
Purity	>95% (as determined by HPLC)[1]
Storage Temperature	-20°C[1][5]

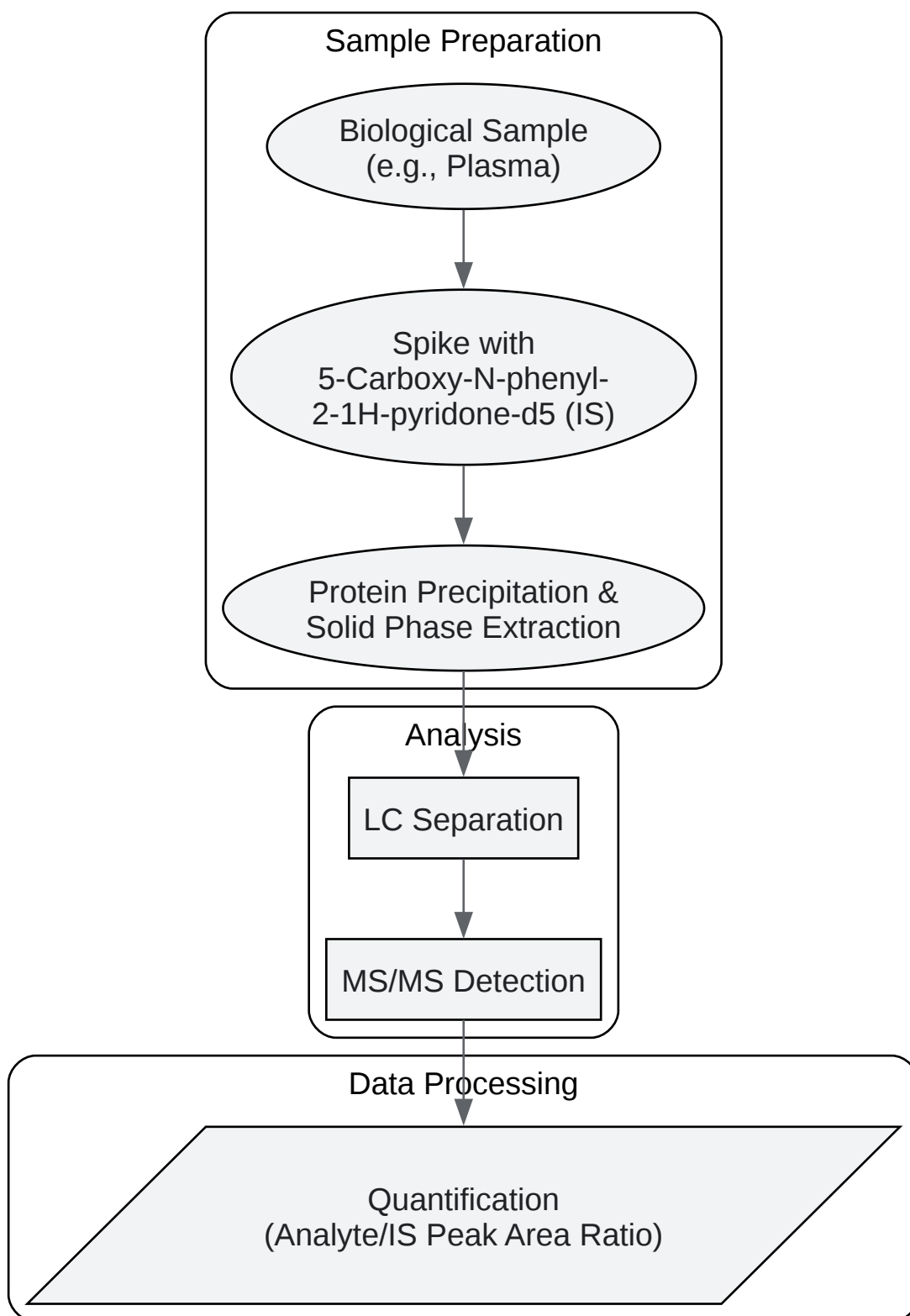
Biological Significance and Metabolic Pathway

Pirfenidone undergoes rapid metabolism in vivo, with approximately 80% of a dose being eliminated in the urine, primarily as its 5-carboxy metabolite.[3] The transformation from the parent drug, which has a 5-methyl group, to the 5-carboxy metabolite is a critical step in its

clearance.^[7] This metabolic conversion is primarily mediated by the cytochrome P450 enzyme CYP1A2.^[3] The resulting carboxylic acid metabolite is considered inactive.^[3]

The metabolic pathway from Pirfenidone to its 5-carboxy metabolite is a two-step oxidation process.





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References

- 1. 5-Carboxy-N-phenyl-2-1H-pyridone-d5 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. echemi.com [echemi.com]
- 6. scbt.com [scbt.com]
- 7. Synthesis and structure–activity relationships of pirfenidone derivatives as anti-fibrosis agents in vitro - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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